

An In-depth Technical Guide to Pentafluoroiodoethane (CAS: 354-64-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentafluoroiodoethane

Cat. No.: B1347087

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pentafluoroiodoethane, with the CAS number 354-64-3, is a halogenated alkane that serves as a valuable building block in organic and organofluorine chemistry.^[1] Its chemical formula is C_2F_5I , and it is also known by several synonyms including iodopentafluoroethane, perfluoroethyl iodide, and 1-iodopentafluoroethane.^[2] This compound is a gas at standard conditions and is recognized for its utility in introducing the pentafluoroethyl (C_2F_5) group into various molecules.^[3] The introduction of this group can dramatically alter the chemical and physical properties of a compound, such as increasing thermal stability, lipophilicity, and metabolic stability, which are desirable attributes in the development of pharmaceuticals and advanced materials.^[4] It is primarily used for the initial oligomerization of perfluoroalkyl iodine and in the production of fluorine-containing fine chemicals, including pharmaceutical intermediates.^[5]

Physicochemical Properties

A summary of the key physicochemical properties of **pentafluoroiodoethane** is presented below.

| Property | Value | Reference |
|---------------------------------------|---------------------------------|-----------|
| Molecular Formula | C2F5I | [2] |
| Molecular Weight | 245.92 g/mol | |
| Boiling Point | 12-13 °C | [1][2] |
| Melting Point | -92 °C | [2] |
| Density | 2.085 g/mL at 25 °C | [1] |
| Refractive Index (n _{20/D}) | 1.339 | |
| Vapor Pressure | 738.9 mmHg at 10 °C | |
| InChI | 1S/C2F5I/c3-1(4,5)2(6,7)8 | |
| InChI Key | UXPOJVLZTPGWFX- UHFFFAOYSA-N | |
| SMILES | FC(F)(F)C(F)(F)I | |

Synthesis of Pentafluoroiodoethane

Several methods for the synthesis of **pentafluoroiodoethane** have been reported. One efficient method involves the conversion of chloropentafluoroethane (CF₃CF₂Cl), which is a readily available and low-cost starting material.[4] This process involves a sulfinate dechlorination reaction followed by iodination in a one-pot synthesis.[4]

Another common laboratory and industrial-scale synthesis involves the reaction of tetrafluoroethylene with iodine and iodine pentafluoride.[6] Additionally, it can be produced via the electrochemical fluorination of 1,1,2,2-tetrafluoro-1,2-diiodoethane.[6] A less common method is the decomposition of the silver salt of heptafluoropropionic acid in the presence of iodine.[7]

A novel, three-stage synthesis has also been developed starting from perfluoropropylene.[7] This method involves the conjugate addition to form an intermediate, which then undergoes defluoromethylation and subsequent decarbonylation to yield the final product.[7]

Experimental Protocol: Synthesis from Chloropentafluoroethane

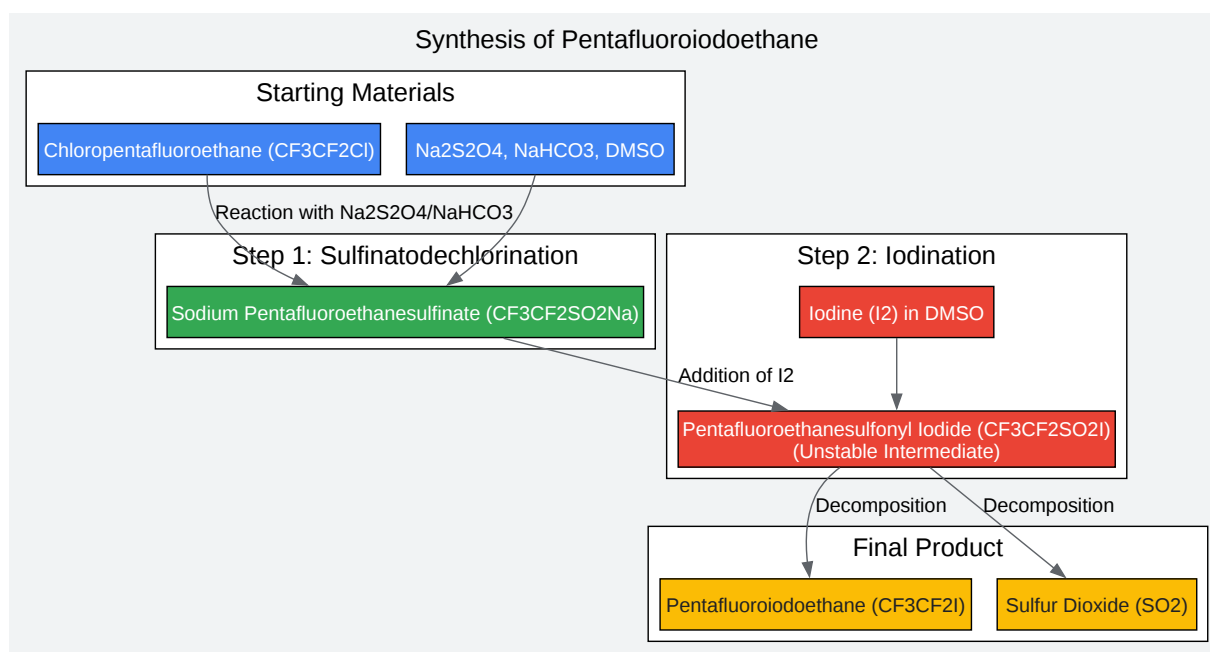
This section details an experimental protocol for the synthesis of **pentafluoroiodoethane** from chloropentafluoroethane, based on the sulfinatodechlorination and subsequent iodination method.^[4]

Materials:

- Chloropentafluoroethane (CF₃CF₂Cl)
- Sodium dithionite (Na₂S₂O₄)
- Sodium bicarbonate (NaHCO₃)
- Dimethyl sulfoxide (DMSO)
- Iodine (I₂)

Procedure:

- In a reaction vessel, a mixture of sodium dithionite and sodium bicarbonate is prepared in dimethyl sulfoxide (DMSO).
- Chloropentafluoroethane is then introduced into the reaction mixture. The sulfinatodechlorination reaction proceeds to form the sodium pentafluoroethanesulfinate salt.
- Following the completion of the sulfinatodechlorination, a solution of iodine in DMSO is added to the reaction mixture.
- The iodination of the pentafluoroethanesulfinate intermediate occurs at room temperature. The unstable pentafluoroethanesulfonyl iodide is believed to form as a transient intermediate, which then decomposes to yield **pentafluoroiodoethane** and sulfur dioxide gas.^[4]
- The resulting **pentafluoroiodoethane** can then be isolated and purified from the reaction mixture.



[Click to download full resolution via product page](#)

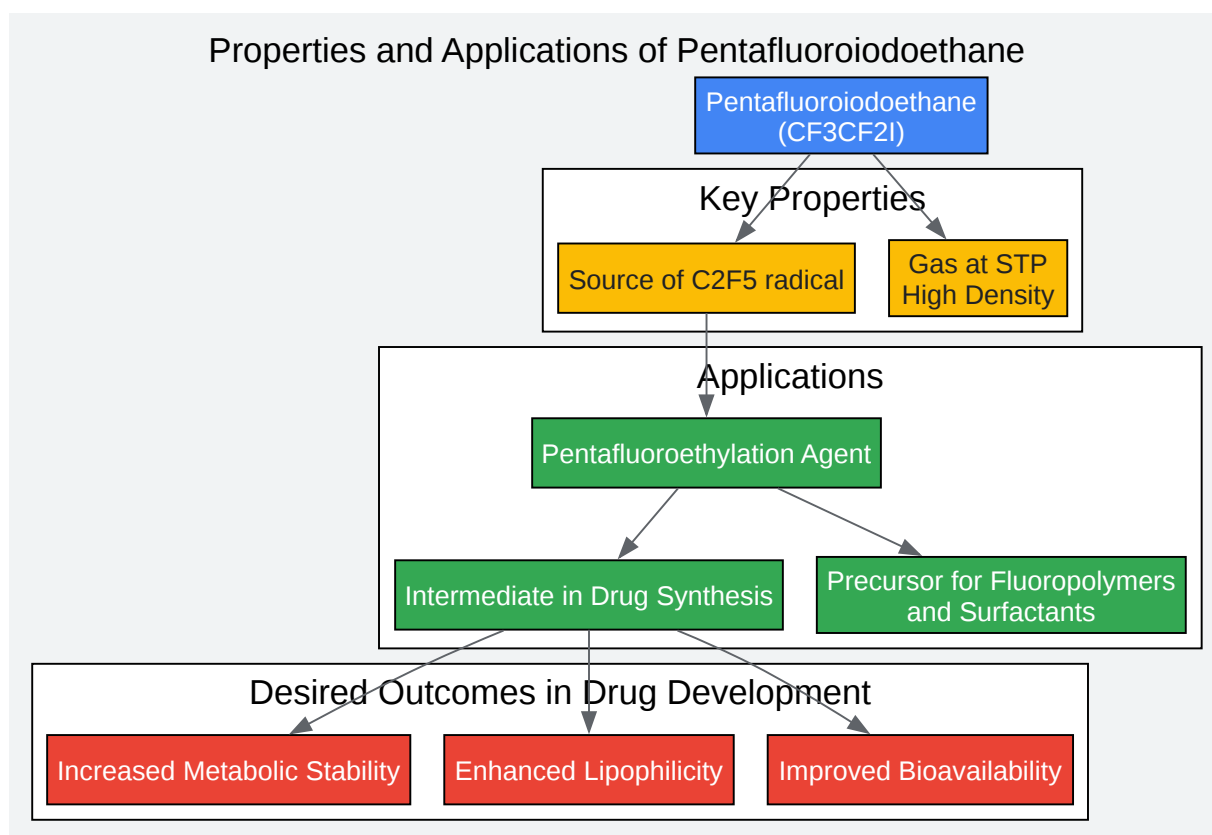
Caption: One-pot synthesis of **Pentafluoroiodoethane** from Chloropentafluoroethane.

Reactions and Applications in Drug Development

Pentafluoroiodoethane is a key reagent for introducing the pentafluoroethyl group into organic molecules, a process known as pentafluoroethylation. This functional group is of significant interest in medicinal chemistry and drug development. The high electronegativity of the fluorine atoms can alter the electronic properties of a molecule, influencing its acidity, basicity, and

dipole moment. Furthermore, the C-F bond is exceptionally strong, which can enhance the metabolic stability of a drug candidate by blocking sites of oxidative metabolism.

The lipophilicity of a molecule is often increased by the introduction of a pentafluoroethyl group, which can improve its membrane permeability and oral bioavailability. **Pentafluoroiodoethane** is used as a telogen in reactions with tetrafluoroethylene to produce higher perfluoroalkyl iodides.[3] It also undergoes radical reactions with aromatic compounds to yield perfluoroethylated aromatic derivatives.[3][7] These derivatives are important intermediates for the synthesis of more complex molecules, including biologically active compounds.[3] For instance, it is used in the synthesis of partially fluorinated alcohols, esters, and acids which are precursors for various medical substances.[3]



[Click to download full resolution via product page](#)

Caption: Logical relationships of **Pentafluoroiodoethane**'s properties and applications.

Safety and Handling

Pentafluoroiodoethane is a gas under pressure and requires careful handling. It can cause skin and serious eye irritation, as well as respiratory irritation. The risk of explosion exists if the container is heated under confinement.^[1]

| Hazard Class | GHS Pictograms | Signal Word | Hazard Statements | Precautionary Statements |
|--|----------------|-------------|---|--|
| Gases under pressure | GHS04 | Warning | H280: Contains gas under pressure; may explode if heated. | P410 + P403: Protect from sunlight. Store in a well-ventilated place. |
| Skin corrosion/irritation | GHS07 | Warning | H315: Causes skin irritation. | P302 + P352: IF ON SKIN: Wash with plenty of soap and water. |
| Serious eye damage/eye irritation | GHS07 | Warning | H319: Causes serious eye irritation. | P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |
| Specific target organ toxicity — single exposure | GHS07 | Warning | H335: May cause respiratory irritation. | P261: Avoid breathing gas. P271: Use only outdoors or in a well-ventilated area. P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. |

Handling and Storage:

- Use in a well-ventilated area.
- Wear protective gloves, eye protection, and face protection.
- Store in a cool, dry, and well-ventilated place.[2]
- Keep container tightly closed when not in use.[2]
- Protect from sunlight and do not expose to temperatures exceeding 50 °C.[2]
- Incompatible with strong oxidizing agents, alkali metals, and finely divided metals such as aluminum.[1][2]

Conclusion

Pentafluoroiodoethane is a versatile and important reagent in modern chemistry. Its ability to introduce the pentafluoroethyl group makes it a valuable tool for modifying the properties of organic molecules. For researchers in drug development, the strategic incorporation of this moiety can lead to compounds with enhanced metabolic stability and improved pharmacokinetic profiles. While its handling requires adherence to strict safety protocols due to its properties as a compressed gas and irritant, its utility in the synthesis of novel chemical entities, particularly in the pharmaceutical and materials science sectors, is well-established.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Iodopentafluoroethane | 354-64-3 [chemicalbook.com]
2. synquestlabs.com [synquestlabs.com]
3. Volume # 6(109), November - December 2016 — "Original method of synthesis of pentafluoroethyl iodide" [notes.fluorine1.ru]

- 4. sioc.cas.cn [sioc.cas.cn]
- 5. echemi.com [echemi.com]
- 6. Pentafluoroethyl iodide - Wikipedia [en.wikipedia.org]
- 7. notes.fluorine1.ru [notes.fluorine1.ru]
- To cite this document: BenchChem. [An In-depth Technical Guide to Pentafluoroiodoethane (CAS: 354-64-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1347087#pentafluoroiodoethane-cas-number-354-64-3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com